

Essential Guide to the Proper Disposal of ACTH (1-13)

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Compound of Interest

Compound Name: ACTH (1-13)

CAS No.: 37213-49-3

Cat. No.: B8118511

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For researchers, scientists, and professionals in drug development, ensuring the safe and proper disposal of synthetic peptides like **ACTH (1-13)** is a critical component of laboratory safety and regulatory compliance. This guide provides a clear, step-by-step framework for the handling and disposal of **ACTH (1-13)**, ensuring minimal environmental impact and adherence to safety protocols.

Handling and Storage Summary

Proper handling and storage are precursors to safe disposal. Below is a summary of key quantitative data and recommendations for **ACTH (1-13)**.

Parameter	Recommendation	Source
Storage of Lyophilized Powder	Store at -20°C. Protect from light as the product is hygroscopic. Guaranteed for one year from the date of shipment.[1]	[1]
Storage of Reconstituted Solution	Following reconstitution, aliquot and store at -20°C. It is not recommended to store the aqueous solution for more than one day.[1][2]	[1][2]
Solubility in Aqueous Buffers	The solubility in PBS (pH 7.2) is approximately 10 mg/ml.[2]	[2]
Solubility in Organic Solvents	Soluble in DMSO (approx. 10 mg/ml) and dimethyl formamide (approx. 0.2 mg/ml). Slightly soluble in ethanol.[2]	[2]

Pre-Disposal Safety Precautions

Before initiating the disposal process, it is imperative to consult the material's Safety Data Sheet (SDS). **ACTH (1-13)** should be considered hazardous until further information is available.[2] Always wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.[3] Work in a well-ventilated area, such as a fume hood, to avoid inhalation of any dust or aerosols.[3]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **ACTH (1-13)** waste. This protocol is based on general best practices for peptide and chemical waste disposal in a laboratory setting.

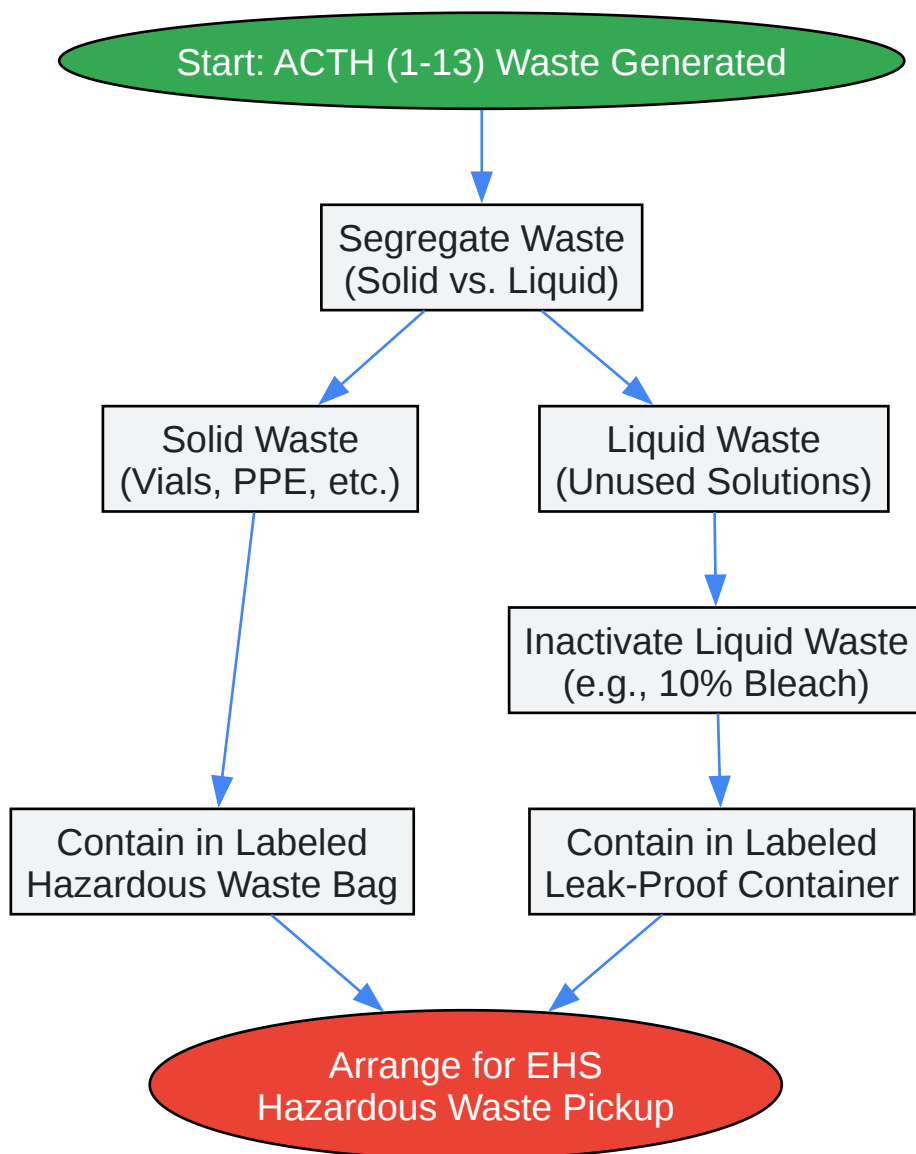
- Segregation of Waste:

- Do not mix **ACTH (1-13)** waste with other chemical waste streams unless compatibility has been confirmed.
- Separate solid waste (e.g., contaminated vials, tips, and gloves) from liquid waste (e.g., unused solutions).
- Inactivation of Liquid Waste (Recommended):
 - For aqueous solutions of **ACTH (1-13)**, chemical inactivation is a recommended practice before disposal. A common method for peptide inactivation is treatment with a 10% bleach solution.
 - Methodology:
 1. In a designated chemical waste container, add the liquid **ACTH (1-13)** waste.
 2. Slowly add a 10% bleach solution to the waste container to achieve a final bleach concentration of at least 1%.
 3. Allow the mixture to sit for a minimum of 30 minutes to ensure complete inactivation of the peptide.
 4. Neutralize the bleach solution with a suitable quenching agent, such as sodium thiosulfate, before final disposal.
- Containment and Labeling:
 - Use appropriate, leak-proof, and chemically compatible containers for all **ACTH (1-13)** waste.
 - Clearly label the waste container with "Hazardous Waste" and list the contents, including "**ACTH (1-13)** waste" and any inactivating agents used.
- Final Disposal:
 - Adhered or collected material should be promptly disposed of in accordance with institutional and local environmental regulations.[\[4\]](#)

- Never dispose of **ACTH (1-13)** waste down the drain.[5]
- Arrange for the collection of the hazardous waste by your institution's environmental health and safety (EHS) department.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **ACTH (1-13)** disposal procedure.



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Caption: Workflow for the proper disposal of **ACTH (1-13)** waste.

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